

STX-0119 in vitro STAT3 dimerization assay

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Compound Focus: STX-0119

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Core Mechanism of Action

STX-0119 directly targets the Src homology 2 (SH2) domain of STAT3, which is critical for reciprocal phosphotyrosine-SH2 domain interactions that facilitate dimerization [1]. The table below summarizes its core mechanism and key experimental findings:

Aspect	Description
Molecular Target	STAT3-SH2 domain [1]
Primary Mechanism	Inhibits STAT3-STAT3 dimerization [2] [1]
Effect on Phosphorylation	Does not affect STAT3 phosphorylation at Tyr705 [2] [1]
Downstream Effects	Inhibits nuclear translocation, DNA binding, and expression of STAT3 target genes (e.g., <i>c-myc</i> , <i>cyclin D1</i> , <i>survivin</i>) [1]
Selectivity	Inhibits STAT3 transcription and DNA binding without affecting STAT1, STAT5a, or STAT5b [1]

Summary of Quantitative Data

The table below summarizes key quantitative data from biochemical, cellular, and in vivo studies:

Assay/Model	Result / Value	Description / Context
STAT3 Transcription (HeLa cells) [3]	IC50 = 74 μ M	Inhibition of STAT3-dependent luciferase reporter gene activity.
Cytotoxicity (A-375 cells) [3]	IC50 = 16.2 μ M	Inhibition of cell proliferation after 48 hours (MTS assay).
In Vivo Efficacy (SCC-3 mouse model) [3]	Tumor growth inhibition	160 mg/kg, oral gavage, daily for 4 days.
Plasma Concentration (Mouse) [3]	>260 μ M at 8 hours	Plasma level maintained after 160 mg/kg oral dose.
STAT3-SH2 Binding (In Vitro) [1]	IC50 = 0.3 μ M	IC50 of native inhibitor peptide (Ac-GpYLPQTV-NH2) in AlphaScreen assay.

Detailed Experimental Protocols

Researchers have used several key methods to characterize **STX-0119**. Here are the detailed protocols for the most critical in vitro assays:

FRET-Based Dimerization Assay in Living Cells

This assay dynamically detects STAT3 homodimerization in living cells [1].

- Cell Preparation:** HEK293 cells (with low endogenous STAT3) are co-transfected with plasmids encoding STAT3 fused to CFP (STAT3-CFP) and STAT3 fused to YFP (STAT3-YFP) [1].
- Treatment:** Cells are pre-treated with **STX-0119** for a specified period before stimulation with Interleukin-6 (IL-6) to activate STAT3 signaling [1].
- Measurement & Analysis:** FRET signals between STAT3-CFP and STAT3-YFP are measured after IL-6 stimulation. A reduction in the FRET signal in compound-treated cells indicates successful inhibition of STAT3 dimerization [1].

In Vitro STAT3-SH2 Binding Assay (AlphaScreen)

This biochemical assay measures direct compound binding to the STAT3-SH2 domain [1].

- **Protein and Peptide:**
 - Use a purified, biotinylated recombinant STAT3 protein (biotinylated via an Avi-tag) [1].
 - Use a fluorescein-isothiocyanate (FITC)-labeled phosphotyrosine peptide (FITC-GpYLPQTV) as the STAT3 ligand [1].
- **Assay Mixture:** Combine the biotin-STAT3 and FITC-peptide in a solution with streptavidin-coated donor beads and anti-FITC acceptor beads [1].
- **Signal Detection:** If STAT3 binds the peptide, the donor and acceptor beads are brought into proximity. Laser excitation triggers a chemiluminescence signal only if this complex has formed [1].
- **Inhibition Testing:** Test compounds like **STX-0119** are added to the mixture. A decrease in the chemiluminescence signal indicates the compound is competing with the FITC-peptide for binding to the STAT3-SH2 domain [1].

DNA Binding Assay (ELISA-based)

This functional cellular assay measures the inhibition of STAT3-DNA binding [1].

- **Cell Treatment and Lysis:** Treat human cancer cells (e.g., MDA-MB-468) with **STX-0119**. Subsequently, prepare nuclear lysates from these cells [1].
- **DNA Binding:** Incubate the nuclear lysates in a 96-well plate that has been pre-coated with an oligonucleotide containing the STAT3 consensus-binding site [1].
- **Detection:** Use an anti-STAT3 antibody for detection, followed by a colorimetric readout. A decrease in signal in treated samples indicates inhibition of STAT3's ability to bind its target DNA [1].

Chromatin Immunoprecipitation (ChIP) Assay

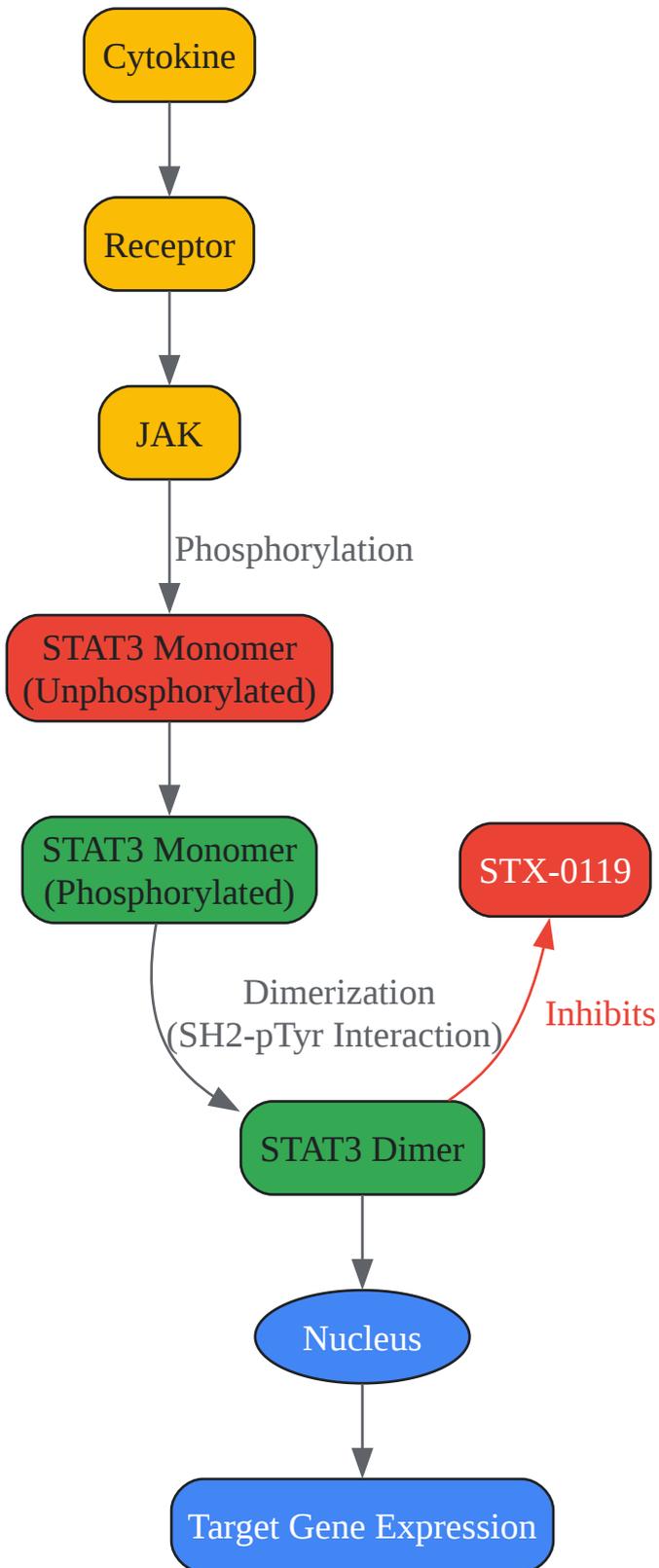
This assay confirms the inhibition of STAT3 binding to its native target gene promoters within the cellular context [1].

- **Cross-linking and Shearing:** Treat cells (e.g., MDA-MB-468) with **STX-0119** and stimulate with IL-6. Then, cross-link proteins to DNA within the cells and shear the DNA into small fragments [1].
- **Immunoprecipitation:** Use an anti-STAT3 antibody to precipitate STAT3 and any bound DNA fragments [1].
- **Analysis:** Reverse the cross-links and use PCR to amplify a specific STAT3 target gene promoter region (e.g., the *c-myc* promoter). Reduced PCR product in **STX-0119**-treated samples demonstrates

decreased STAT3 binding to its natural promoter [1].

STAT3 Activation Pathway and STX-0119 Inhibition

The following diagram illustrates the STAT3 signaling pathway and the specific step inhibited by **STX-0119**, based on the experimental data [2] [1]:



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STAT3 signaling pathway and **STX-0119** inhibition point. **STX-0119** blocks dimerization without affecting phosphorylation.

Research Applications & Evidence

- **Cancer Research:** **STX-0119** demonstrates efficacy in suppressing tumor growth in models of **lymphoma** and **glioblastoma multiforme (GBM)**, including in **temozolomide-resistant (TMZ-R) GBM cells** where it downregulated genes associated with drug resistance, invasion, and the STAT3 pathway [4] [1] [3].
- **Fibrosis Research:** **STX-0119** shows promise in **kidney fibrosis**, suppressing fibrotic gene expression in a mouse unilateral ureteral obstruction (UUO) model by downregulating *Cxcr4* and *Ccr1* [2].

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